

"Antiviral agent 56" chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Antiviral Agent 56

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is for research and informational purposes only. **Antiviral agent 56** is not intended for human use, and we do not sell to patients.[1][2]

Introduction

Antiviral agent 56, also known as Compound 4, is an antiviral compound with demonstrated activity against the Human Immunodeficiency Virus (HIV).[2] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. The information presented herein is intended to support further research and development efforts in the field of antiviral therapeutics.

Chemical Structure and Physicochemical Properties

The fundamental characteristics of **Antiviral agent 56** are summarized in the tables below, providing a clear reference for its chemical identity and physical attributes.

Table 1: Chemical Identification



Identifier	Value
CAS Number	524055-95-6[1]
Molecular Formula	C19H21N5O2[1]
Molecular Weight	351.40 g/mol
SMILES	O=C1C2=C(CCCC2)N=C(NC2N=C(C)C3C=CC =C(C=3N=2)OCC)N1
HS Tariff Code	2934.99.9001

Table 2: Physicochemical Properties

Property	Value
Appearance	Off-white to light yellow solid powder

Biological Activity and Mechanism of Action

Antiviral agent 56 has been identified as an anti-HIV agent. The precise mechanism of action is a critical area for ongoing research. Generally, antiviral agents function by targeting specific stages of the viral life cycle. These stages can include:

- · Viral attachment and entry into the host cell
- · Uncoating of the viral genome
- Synthesis of viral messenger RNA (mRNA)
- · Translation of mRNA into viral proteins
- Replication of the viral genome (RNA or DNA)
- Maturation and assembly of new viral particles
- Release of new viruses from the host cell



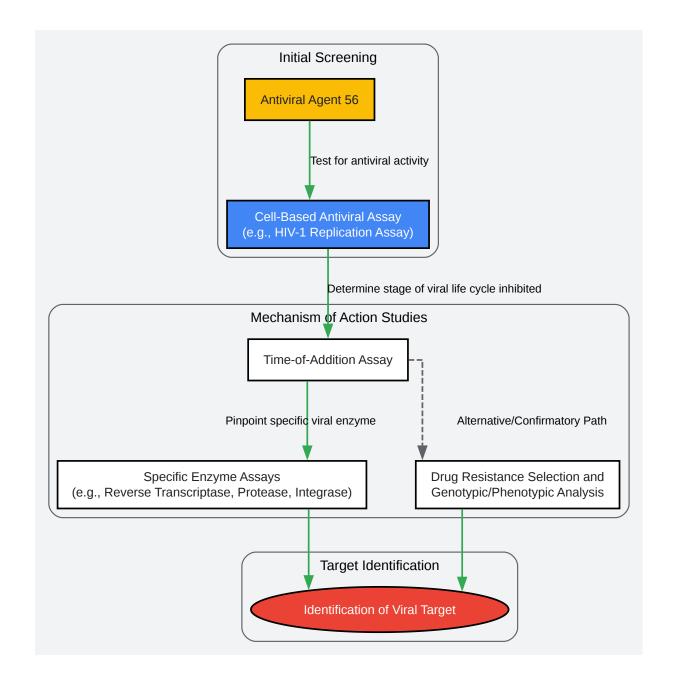




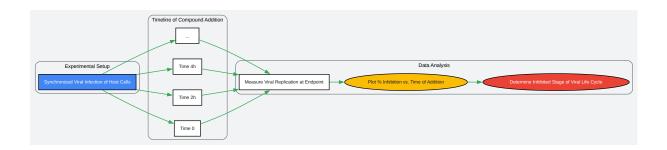
The development of effective antiviral therapies often involves targeting viral-specific enzymes or processes to minimize effects on the host cell. For instance, many antiviral drugs are nucleoside analogues that inhibit viral DNA or RNA polymerases. Others may act as protease inhibitors, preventing the maturation of viral proteins.

The logical workflow for identifying the mechanism of action for a novel antiviral compound like **Antiviral agent 56** is depicted in the following diagram.









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References

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- To cite this document: BenchChem. ["Antiviral agent 56" chemical structure and properties].
 BenchChem, [2025]. [Online PDF]. Available at:
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